Technical Safety & Handling Guide: C-021 Dihydrochloride

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Compound of Interest

Compound Name:	*C 021 dihydrochloride*
CAS No.:	*1784252-84-1; 864289-85-0*
Cat. No.:	*B2433712*

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Executive Summary & Compound Identity

C-021 dihydrochloride is a potent, high-affinity antagonist of the C-C chemokine receptor type 4 (CCR4).[1][2] It is widely utilized in immunological and oncological research to inhibit the migration of regulatory T cells (Tregs) and Th2 cells recruited by ligands CCL17 (TARC) and CCL22 (MDC).

Unlike many lipophilic small molecule inhibitors that require harsh organic co-solvents, the dihydrochloride salt form of C-021 confers significant water solubility, simplifying in vivo formulation. However, this property also introduces specific stability challenges regarding hygroscopicity that researchers must manage to maintain compound integrity.

Chemical Identification

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Property	Specification
Compound Name	C-021 dihydrochloride
Synonyms	Compound 1b (dihydrochloride salt)
CAS Number	1784252-84-1 (Salt); 864289-85-0 (Free Base)
Molecular Formula	$C_{27}H_{41}N_5O_2$[2][3][4][5][6][7] · 2HCl
Molecular Weight	540.57 g/mol
Target	CCR4 (IC_{50}: 18 nM binding; 140 nM chemotaxis)
Appearance	White to off-white solid

Mechanism of Action & Signaling

Understanding the mechanism is critical for designing valid experiments. C-021 functions by competitively blocking the binding of chemokine ligands (CCL17/CCL22) to the extracellular domain of CCR4. This blockade prevents the G-protein coupled receptor (GPCR) conformational change required to trigger the downstream chemotactic signaling cascade (PI3K/Akt and ERK pathways).

Figure 1: CCR4 Antagonism Pathway

The following diagram illustrates the blockade of ligand-induced signaling by C-021.

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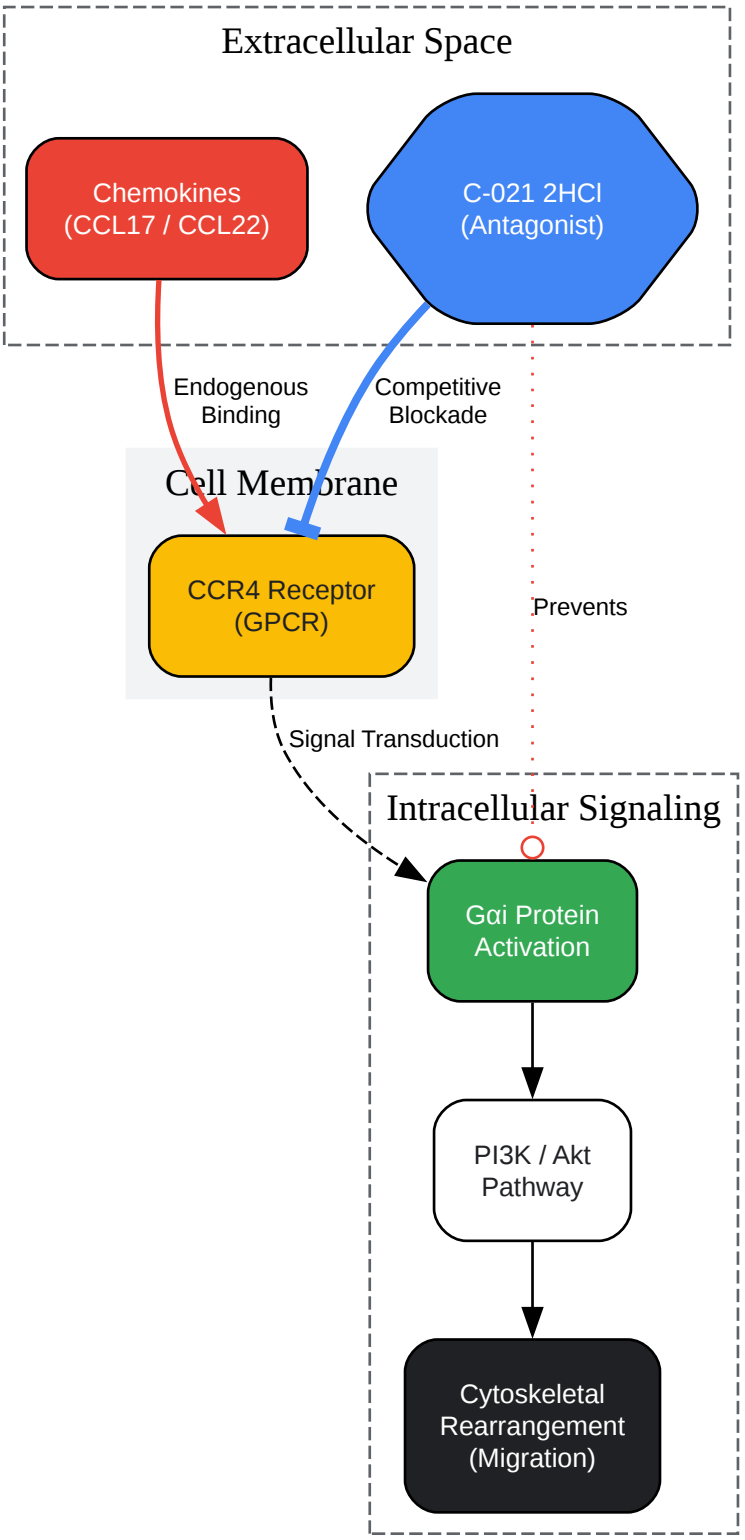

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Figure 1 Caption: C-021 competitively binds CCR4, preventing CCL17/22 interaction and inhibiting downstream PI3K/Akt-mediated chemotaxis.

Physicochemical Properties & Solubility

The dihydrochloride salt is chosen specifically to enhance aqueous solubility. However, improper solvent choice can lead to precipitation or degradation.

Solubility Profile

Solvent	Max Solubility	Handling Notes
Water	~50 mM (27 mg/mL)	Preferred. May require gentle warming (37°C) or sonication.
DMSO	~100 mM (54 mg/mL)	Excellent for stock solutions. Hygroscopic; keep anhydrous.
Ethanol	Low / Insoluble	Not recommended for stock preparation.

Expert Insight: The "Salt Switch"

> *Critical Protocol: Many researchers habitually dissolve organic inhibitors in DMSO. While C-021 2HCl is soluble in DMSO, its high water solubility allows for direct dissolution in aqueous buffers (PBS or Saline) for in vivo use. This eliminates the need for DMSO in animal studies, reducing vehicle toxicity and experimental artifacts.*

Safety & Hazard Profile (HSE)

As a bioactive research chemical, C-021 dihydrochloride has not undergone full toxicological characterization. It must be treated as a Potent Pharmacological Agent.

GHS Classification (Inferred)

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- Signal Word: WARNING
- Hazard Statements:
  - H302: Harmful if swallowed.[6]
  - H315: Causes skin irritation.[6]
  - H319: Causes serious eye irritation.[6]
  - H335: May cause respiratory irritation.[6]

Personal Protective Equipment (PPE)[8]

- Respiratory: N95/P2 respirator or handling within a certified Fume Hood is mandatory for dry powder to prevent inhalation of particulates.
- Skin: Nitrile gloves (double-gloving recommended for stock preparation).
- Eyes: Chemical safety goggles.

Emergency Procedures

- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.
- Skin Contact: Wash with soap and copious amounts of water.[6] Remove contaminated clothing.[6]
- Eye Contact: Flush eyes with water for at least 15 minutes, lifting eyelids.

Handling & Storage Protocols

The stability of C-021 2HCl is heavily dependent on moisture control. The HCl salt is hygroscopic; exposure to humid air will cause the powder to clump and may accelerate hydrolysis.

Figure 2: Storage & Reconstitution Workflow

Standardized workflow to ensure compound stability and accuracy.

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Figure 2 Caption: Workflow emphasizing temperature equilibration to prevent condensation, a critical step for hygroscopic HCl salts.

Detailed Storage Guidelines

- Solid State: Store at -20°C. The vial must be kept in a sealed container with active desiccant (silica gel).
- Equilibration (Crucial): Before opening the vial, allow it to warm to Room Temperature (RT) for at least 1 hour. Opening a cold vial introduces condensation, which degrades the salt.
- Stock Solutions: Store at -80°C. Stable for up to 6 months. Avoid repeated freeze-thaw cycles; aliquot into single-use volumes (e.g., 20 µL or 50 µL).

Experimental Protocols

A. In Vitro Reconstitution (Stock Preparation)

Goal: Prepare a 10 mM Stock Solution.

- Calculate mass required:

  .

  - Example: To make 1 mL of 10 mM stock, weigh 5.41 mg.
- Add DMSO or Sterile Water.
  - Note: If using water, the solution may require brief sonication (10-20 seconds) to ensure complete dissolution.
- Vortex until clear.
- Filter sterilize (0.22 µm PVDF or PES) if using for cell culture.

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B. In Vivo Formulation (Mouse Model)

Goal: Prepare a 5 mg/kg dose for intraperitoneal (i.p.) injection.

- Vehicle: Sterile Saline (0.9% NaCl) or PBS.
- Solubility Advantage: No DMSO/Corn oil required.

Protocol:

- Weigh the required amount of C-021 2HCl.
- Dissolve directly in sterile saline to achieve a concentration of 0.5 - 1.0 mg/mL.
- Sonicate if necessary to ensure clarity.
- Dosing: For a 20 g mouse at 5 mg/kg, inject 100 µL of a 1 mg/mL solution.
- Frequency: Common regimens include daily administration (QD) or twice daily (BID) depending on the model (e.g., neuropathic pain vs. tumor xenograft).

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